

Application Note: Synthesis of 2,3-Dibromopentane from 2-Pentene

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Compound of Interest

Compound Name: 2,3-Dibromopentane

Cat. No.: B1620338

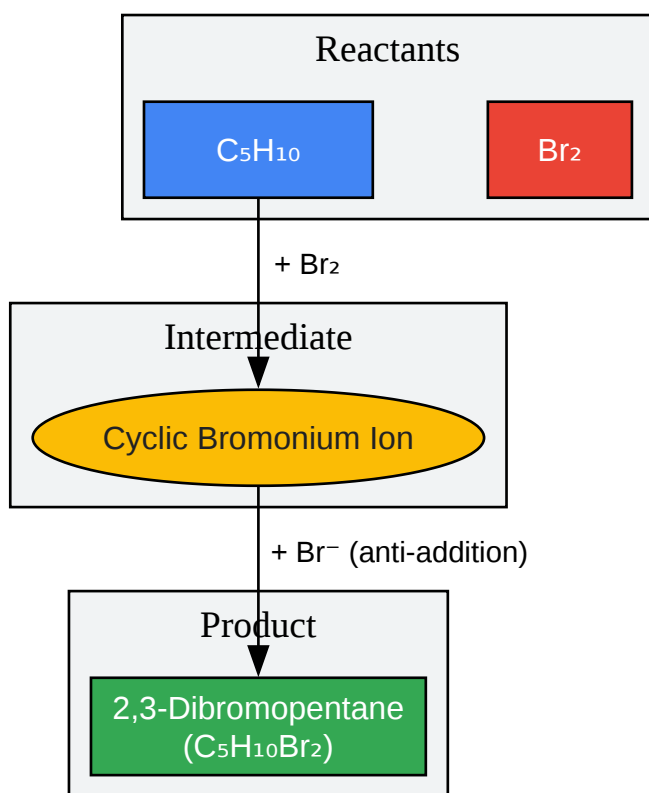
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Audience: Researchers, scientists, and drug development professionals.

Abstract: This document provides a detailed protocol for the synthesis of **2,3-dibromopentane** via the electrophilic addition of bromine to 2-pentene. The procedure outlines the reaction setup, execution, and product purification. Included are comprehensive safety precautions, physical and chemical properties of the involved substances, and a visual workflow to ensure clarity and reproducibility in a laboratory setting.

Principle and Mechanism

The synthesis of **2,3-dibromopentane** from 2-pentene is a classic example of an electrophilic addition reaction. The electron-rich pi (π) bond of the alkene (2-pentene) acts as a nucleophile, attacking a molecule of elemental bromine (Br_2). The approaching π bond induces a dipole in the nonpolar Br-Br bond, making one bromine atom electrophilic.^[1] This leads to the formation of a cyclic bromonium ion intermediate. The reaction concludes with the nucleophilic attack of the resulting bromide ion (Br^-) on one of the carbon atoms of the bromonium ion ring.^{[2][3][4]} This attack occurs from the side opposite to the bromonium bridge, resulting in an "anti-addition" stereochemistry.^{[2][3]} The decolorization of the reddish-brown bromine solution is a key indicator that the reaction has occurred and is often used as a qualitative test for the presence of alkenes.^{[1][3]}



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Caption: Reaction scheme for the electrophilic addition of bromine to 2-pentene.

Quantitative Data

The physical and chemical properties of the primary reactant, reagent, and product are summarized below.

Table 1: Physical and Chemical Properties

Compound	Molecular Formula	Molar Mass (g/mol)	Boiling Point (°C)	Melting Point (°C)	Density (g/mL)	Refractive Index (n _{20/D})
2-Pentene	C ₅ H ₁₀	70.13	37[5][6]	-140[5][6]	0.65	N/A
Bromine	Br ₂	159.808	58.8	-7.2	3.1028	1.658
2,3-Dibromopentane	C ₅ H ₁₀ Br ₂	229.94[7][8]	177 (at 760 mmHg)[8]	-56[8]	1.671 (at 25°C)[7]	1.508[7]

Table 2: Safety and Hazard Information

Compound	GHS Hazard Statements	Precautionary Statements
2-Pentene	Highly flammable liquid and vapor (H225). May be fatal if swallowed and enters airways (H304). Causes skin and serious eye irritation (H315, H319). May cause respiratory irritation (H335).[9]	Keep away from heat/sparks/open flames. Use explosion-proof equipment. IF SWALLOWED: Immediately call a POISON CENTER. Do NOT induce vomiting.[9]
Bromine	Fatal if inhaled (H330). Causes severe skin burns and eye damage (H314). Very toxic to aquatic life (H400).[10][11][12]	Do not breathe fumes/gas/mist. Wear protective gloves, clothing, eye, and face protection. In case of accident or if you feel unwell, seek medical advice immediately.[11][12]
2,3-Dibromopentane	Causes skin irritation (H315). Causes serious eye irritation (H319). May cause respiratory irritation (H335).[13][14]	Avoid breathing vapors. Wash skin thoroughly after handling. Wear protective gloves and eye protection. IF INHALES: Remove person to fresh air. [14]

Experimental Protocol

This protocol is a general guideline and may require optimization based on laboratory conditions and desired yield.

3.1 Materials and Equipment

- Reactants: 2-pentene (mixture of cis/trans), Liquid Bromine (Br_2)
- Solvent: Dichloromethane (CH_2Cl_2), anhydrous
- Apparatus: Round-bottom flask (100 mL), dropping funnel, reflux condenser, magnetic stirrer and stir bar, heating mantle or water bath, separatory funnel, beaker, graduated cylinders, rotary evaporator.
- Work-up Reagents: Saturated sodium bicarbonate solution (NaHCO_3), saturated sodium thiosulfate solution ($\text{Na}_2\text{S}_2\text{O}_3$), brine (saturated NaCl solution), anhydrous magnesium sulfate (MgSO_4).

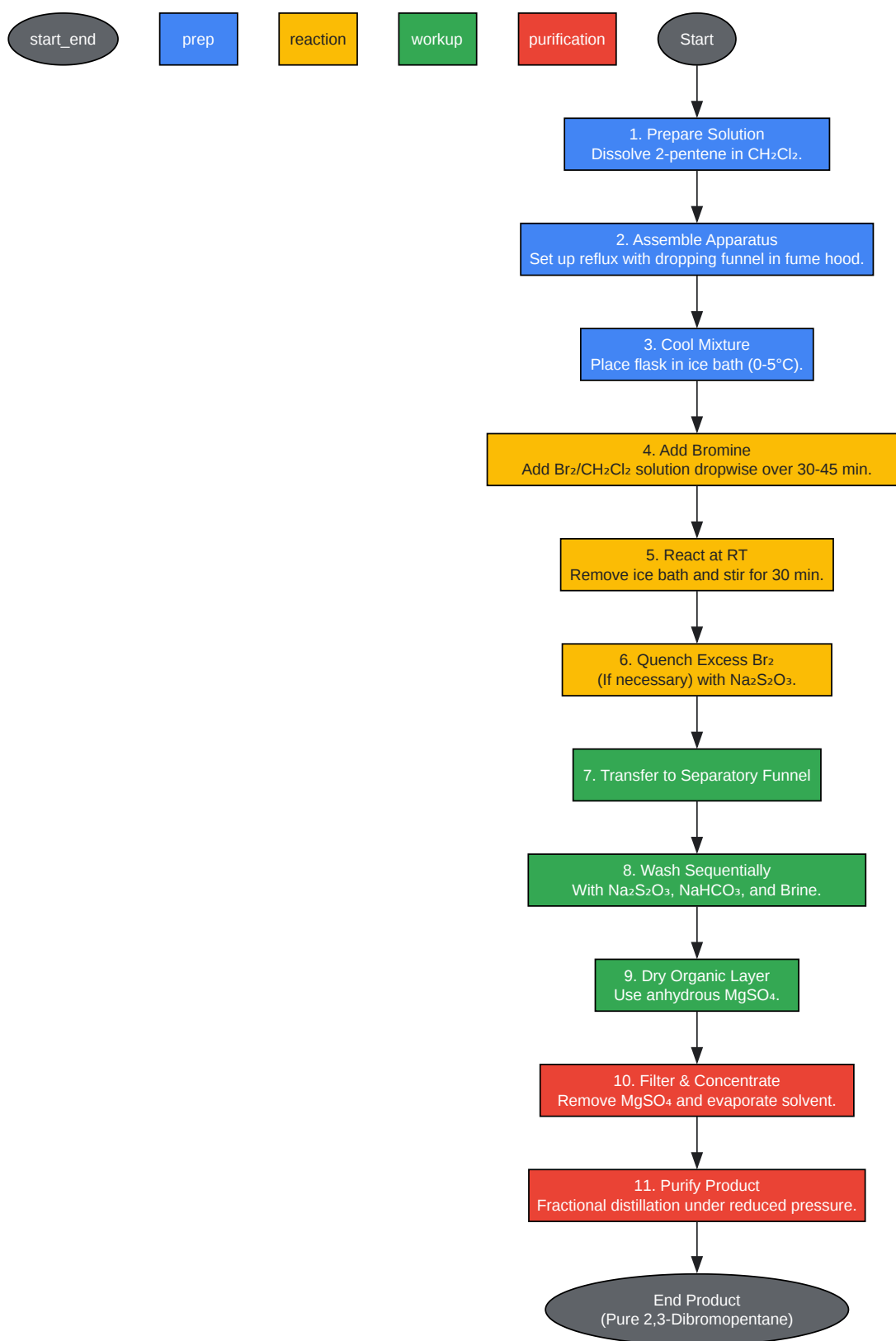
3.2 Procedure

- Preparation: In a 100 mL round-bottom flask containing a magnetic stir bar, dissolve 2-pentene (e.g., 5.0 g, ~71 mmol) in 25 mL of anhydrous dichloromethane.
- Reaction Setup: Assemble a reflux apparatus in a fume hood. Place the flask in an ice-water bath on a magnetic stirrer. Attach a dropping funnel to the flask and a reflux condenser above it.
- Reagent Addition: In the dropping funnel, prepare a solution of bromine (e.g., ~3.6 mL, ~71 mmol) in 15 mL of dichloromethane.
- Reaction: Begin stirring the 2-pentene solution. Add the bromine solution dropwise from the dropping funnel over 30-45 minutes. Maintain the temperature of the reaction mixture near 0-5 °C during the addition to control the exothermic reaction. The characteristic red-brown color of bromine should disappear as it reacts.
- Completion: After the addition is complete, remove the ice bath and allow the mixture to warm to room temperature. Let it stir for an additional 30 minutes to ensure the reaction goes

to completion. If a persistent orange color remains, add a few drops of cyclohexene or saturated sodium thiosulfate solution to quench the excess bromine.[\[15\]](#)

- Work-up:
 - Transfer the reaction mixture to a separatory funnel.
 - Wash the solution sequentially with 25 mL of saturated sodium thiosulfate solution (to remove any remaining bromine), 25 mL of saturated sodium bicarbonate solution (to neutralize any acidity), and finally 25 mL of brine.
 - Separate the organic layer and dry it over anhydrous magnesium sulfate.
- Purification:
 - Filter off the drying agent.
 - Remove the dichloromethane solvent using a rotary evaporator.
 - The resulting crude product can be purified by fractional distillation under reduced pressure to yield pure **2,3-dibromopentane**.

Visualized Experimental Workflow



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Caption: Step-by-step workflow for the synthesis and purification of **2,3-dibromopentane**.

Safety Precautions

- General: This procedure must be conducted in a well-ventilated fume hood at all times. Appropriate personal protective equipment (PPE), including chemical splash goggles, a lab coat, and chemical-resistant gloves (e.g., nitrile), must be worn.
- 2-Pentene: Highly flammable.[16] Keep away from all ignition sources, including heat, sparks, and open flames.[5] Ground all equipment to prevent static discharge.[5]
- Bromine: Extremely corrosive, toxic, and a strong oxidizing agent. It is fatal if inhaled and causes severe skin burns and eye damage.[10][12] Handle with extreme care, ensuring no contact with skin or eyes.[10] Have a neutralizing agent (such as sodium thiosulfate solution) readily available for spills.
- Dichloromethane: A volatile solvent. Avoid inhalation of vapors.
- Disposal: All halogenated organic waste must be disposed of in a designated hazardous waste container according to institutional guidelines.

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